

Fuziline solubility in DMSO and other solvents

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Compound of Interest

Compound Name: *Fuziline*

Cat. No.: *B15588894*

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Fuziline Technical Support Center

Welcome to the **Fuziline** Technical Support Center. This resource is designed to assist researchers, scientists, and drug development professionals with common questions and troubleshooting issues related to the solubility and handling of **Fuziline** in a laboratory setting.

Frequently Asked Questions (FAQs)

Q1: What is **Fuziline** and what are its key properties?

Fuziline is a C20-diterpenoid alkaloid derived from the processed lateral roots of *Aconitum carmichaeli* Debx. (Fuzi). It is investigated for various pharmacological activities, including cardioprotective effects. Key properties are summarized in the table below.

Table 1: Physicochemical Properties of **Fuziline**

Property	Value
Molecular Formula	C ₂₄ H ₃₉ NO ₇
Molecular Weight	453.58 g/mol
Appearance	White to off-white powder
Storage (Powder)	-20°C for long-term storage
Storage (Stock Solution)	-20°C or -80°C for long-term storage

Q2: What is the recommended solvent for dissolving **Fuziline**?

Dimethyl sulfoxide (DMSO) is the most recommended solvent for preparing **Fuziline** stock solutions. It exhibits high solubility in DMSO. For aqueous-based in vitro assays, the final concentration of DMSO should be kept low (typically below 0.5%) to avoid solvent-induced cytotoxicity.

Q3: In which other organic solvents is **Fuziline** soluble?

Fuziline is also reported to be soluble in several other organic solvents, although quantitative data is limited. The table below summarizes the available solubility information.

Table 2: Solubility of **Fuziline** in Various Solvents

Solvent	Solubility	Notes
Dimethyl Sulfoxide (DMSO)	100 mg/mL (220.47 mM)	Sonication may be required for complete dissolution. Use of freshly opened, anhydrous DMSO is recommended as it is hygroscopic.
Chloroform	Soluble	Quantitative data not readily available.
Dichloromethane	Soluble	Quantitative data not readily available.
Ethyl Acetate	Soluble	Quantitative data not readily available.
Acetone	Soluble	Quantitative data not readily available.
Ethanol	Limited to Sparingly Soluble	Quantitative data not readily available. Lower solubility compared to DMSO.
Methanol	Limited to Sparingly Soluble	Quantitative data not readily available. Lower solubility compared to DMSO.
Water	Insoluble	

Troubleshooting Guide

Issue 1: **Fuziline** powder is not dissolving completely in DMSO.

- **Solution 1: Increase Sonication Time:** Place the vial in an ultrasonic water bath for 5-10 minute intervals. Visually inspect for complete dissolution between intervals.
- **Solution 2: Gentle Warming:** Gently warm the solution to 37°C in a water bath. Avoid excessive heat, as it may degrade the compound.

- **Solution 3: Use Fresh, Anhydrous DMSO:** DMSO is hygroscopic and absorbed water can reduce the solubility of hydrophobic compounds. Use a fresh, unopened bottle or an aliquot of properly stored anhydrous DMSO.

Issue 2: Precipitation occurs when diluting the DMSO stock solution into aqueous media (e.g., cell culture medium).

- **Solution 1: Quick Dilution and Mixing:** Add the DMSO stock solution directly into the vortexing aqueous medium. This rapid dispersion can prevent localized high concentrations that lead to precipitation.
- **Solution 2: Lower the Stock Concentration:** Prepare a less concentrated DMSO stock solution. This reduces the magnitude of the "solvent shock" when diluting into the aqueous phase.
- **Solution 3: Use a Surfactant or Co-solvent:** For certain applications, the inclusion of a small amount of a biocompatible surfactant (e.g., Tween® 80, Pluronic® F-68) in the final medium can help maintain solubility.

Issue 3: Inconsistent results in biological assays.

- **Solution 1: Ensure Complete Dissolution:** Undissolved particles can lead to inaccurate concentrations and variability in experimental results. Always visually confirm that the stock solution is a clear solution before making dilutions.
- **Solution 2: Prepare Fresh Dilutions:** Dilute the stock solution to the final working concentration immediately before use. Avoid storing dilute aqueous solutions for extended periods.
- **Solution 3: Minimize Freeze-Thaw Cycles:** Aliquot the DMSO stock solution into single-use vials to avoid repeated freezing and thawing, which can degrade the compound.

Experimental Protocols

Protocol 1: Preparation of a 10 mM **Fuziline** Stock Solution in DMSO

Materials:

- **Fuziline** powder (MW: 453.58 g/mol)
- Anhydrous, cell culture grade Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Analytical balance
- Vortex mixer
- Ultrasonic water bath (optional)

Calculation: To prepare a 10 mM stock solution, the required mass of **Fuziline** is calculated as follows:

$$\text{Mass (mg)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)} \times 1000 \text{ (mg/g)}$$

For 1 mL (0.001 L) of a 10 mM (0.01 mol/L) stock solution: $\text{Mass (mg)} = 0.01 \text{ mol/L} \times 0.001 \text{ L} \times 453.58 \text{ g/mol} \times 1000 \text{ mg/g} = 4.54 \text{ mg}$

Procedure:

- In a sterile environment (e.g., a laminar flow hood), carefully weigh 4.54 mg of **Fuziline** powder and transfer it to a sterile vial.
- Add 1 mL of anhydrous DMSO to the vial.
- Cap the vial tightly and vortex for 1-2 minutes until the powder is completely dissolved.
- If necessary, place the vial in an ultrasonic water bath for 5-10 minutes to aid dissolution.
- Visually inspect the solution to ensure it is clear and free of any particulate matter.
- Aliquot the stock solution into smaller, single-use sterile vials to minimize freeze-thaw cycles.
- Store the aliquots at -20°C or -80°C.

Protocol 2: Preparation of Working Solutions for Cell Culture Experiments

Materials:

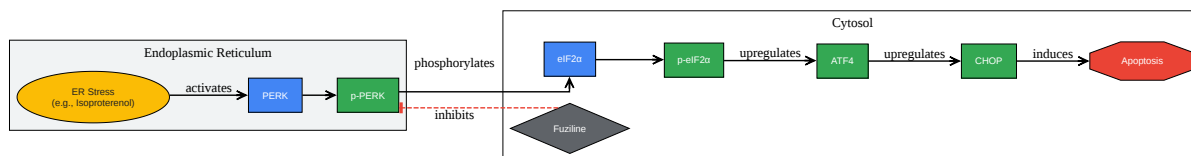
- 10 mM **Fuziline** stock solution in DMSO
- Sterile, pre-warmed cell culture medium
- Sterile pipette tips and tubes

Procedure:

- Thaw an aliquot of the 10 mM **Fuziline** stock solution at room temperature.
- To prepare a working solution, dilute the stock solution into the cell culture medium. For example, to prepare a 10 μ M working solution from a 10 mM stock, a 1:1000 dilution is required.
- Add 1 μ L of the 10 mM stock solution to 999 μ L of cell culture medium to obtain a final volume of 1 mL.
- Mix immediately by gentle pipetting or vortexing.
- Important: Always prepare a vehicle control containing the same final concentration of DMSO as the highest concentration of **Fuziline** used in the experiment. For a 10 μ M working solution prepared as described above, the vehicle control would contain 0.1% DMSO.

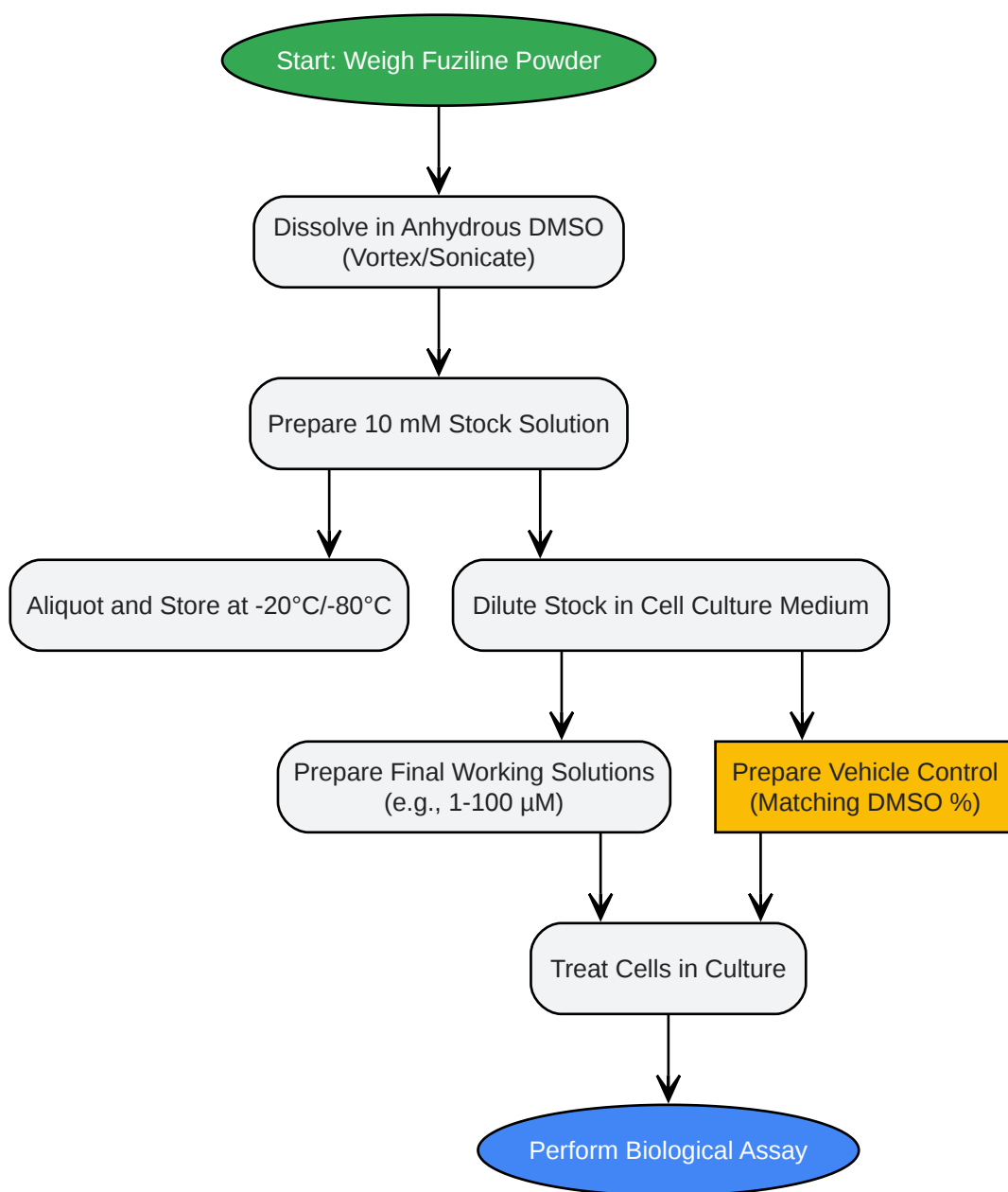
Signaling Pathway and Experimental Workflow Diagrams

Fuziline has been shown to exert its cardioprotective effects by inhibiting the PERK/eIF2 α /ATF4/CHOP signaling pathway, which is a key branch of the unfolded protein response (UPR) triggered by endoplasmic reticulum (ER) stress.



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Caption: **Fuziline**'s inhibition of the PERK signaling pathway.



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Caption: Experimental workflow for **Fuziline** solution preparation.

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